

Essential Safety and Logistical Information for Handling Enzalutamide-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Enzalutamide-d6

Cat. No.: B12412662

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential guidance for the safe use of **Enzalutamide-d6**, a deuterated derivative of an anti-cancer drug. [\[1\]](#)[\[2\]](#)

Hazard Identification and Personal Protective Equipment

Enzalutamide-d6 is intended for laboratory research use only.[\[3\]](#)[\[4\]](#) While some safety data sheets (SDS) classify it as a non-hazardous substance, others indicate potential hazards such as being harmful if swallowed and very toxic to aquatic life with long-lasting effects.[\[3\]](#)[\[5\]](#) Therefore, a cautious approach to handling is essential. The following personal protective equipment (PPE) is mandatory to minimize exposure.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) standards.[6]
Hand Protection	Protective gloves	Inspected prior to use.[6]
Body Protection	Impervious clothing / Laboratory coat	Full sleeves are recommended.[4][5]
Respiratory	Suitable respirator	A NIOSH-approved N100 or CEN-approved FFP3 particulate respirator may be used as a backup to engineering controls.[6]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following procedures is crucial for safe handling of **Enzalutamide-d6**.

1. Engineering Controls:

- Work in a well-ventilated area.[3][5]
- Use a laboratory fume hood or other appropriate local exhaust ventilation.[6]
- Ensure an accessible safety shower and eye wash station are nearby.[5]

2. Personal Preparation:

- Thoroughly wash hands before and after handling.[6]
- Do not eat, drink, or smoke in the handling area.[5][7]
- Don the required PPE as specified in the table above.

3. Handling the Compound:

- Avoid the formation of dust and aerosols.[5][6]

- Avoid inhalation, and contact with eyes and skin.[5]

4. Storage:

- Keep the container tightly sealed.[5]
- Store in a cool, dry, and well-ventilated area.[5]
- Recommended storage temperatures are at refrigerator (2-8°C) for long-term storage or as specified by the supplier (-20°C for powder or -80°C in solvent).[1][5]

Emergency and Disposal Plan

Accidental Release Measures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear full personal protective equipment. Avoid breathing vapors, mist, dust, or gas.[3][5]
- Environmental Precautions: Prevent the substance from entering drains or water courses.[3][5]
- Containment and Cleaning: For spills, use a finely-powdered liquid-binding material like diatomite. Decontaminate surfaces by scrubbing with alcohol. Collect the spillage and dispose of the contaminated material in an approved waste disposal plant.[5]

First Aid Measures:

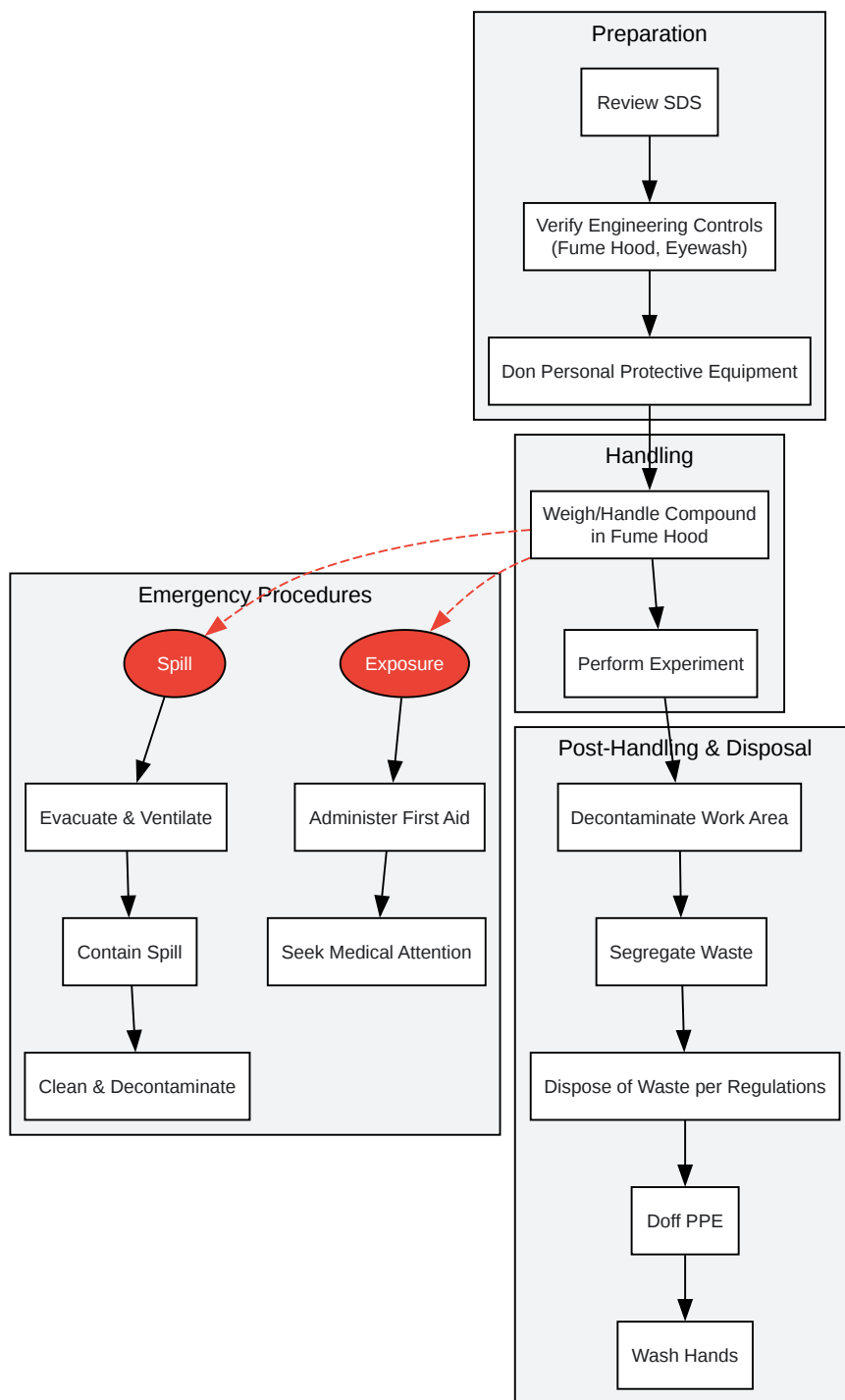
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek prompt medical attention.[3][5][7]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water. Call a physician if irritation persists.[3][5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation.[3][5]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Never give anything by mouth to an unconscious person and seek immediate medical attention.[3][5]

Disposal:

- Dispose of the substance and its container at an approved waste disposal plant.[5]
- All disposal practices must be in accordance with federal, state, and local regulations.[3]

Workflow for Safe Handling of Enzalutamide-d6

Workflow for Safe Handling of Enzalutamide-d6

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com